

Application Notes: M084 in Western Blot Analysis of the mTOR Signaling Pathway

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The mammalian target of rapamycin (mTOR) is a serine/threonine kinase that plays a central role in regulating cellular growth, proliferation, metabolism, and survival.[1][2][3] As a key component of two distinct protein complexes, mTORC1 and mTORC2, it integrates a wide array of upstream signals, including growth factors, nutrients, energy status, and stress, to control downstream cellular processes such as protein synthesis and autophagy.[2][3][4] Dysregulation of the mTOR signaling pathway is implicated in a variety of human diseases, including cancer, metabolic disorders, and neurodegenerative diseases, making it a critical target for drug discovery and development.[2][4]

This application note provides a detailed protocol for the use of **M084**, a highly specific monoclonal antibody, for the detection of endogenous levels of total mTOR protein in human, mouse, and rat cell lysates and tissue homogenates via Western blot analysis.

Data Presentation

Table 1: Recommended Antibody Dilutions for M084



Application	Recommended Starting Dilution	Dilution Range
Western Blot	1:1000	1:500 - 1:2000
Immunoprecipitation	1:100	1:50 - 1:200
Immunohistochemistry	1:200	1:100 - 1:500

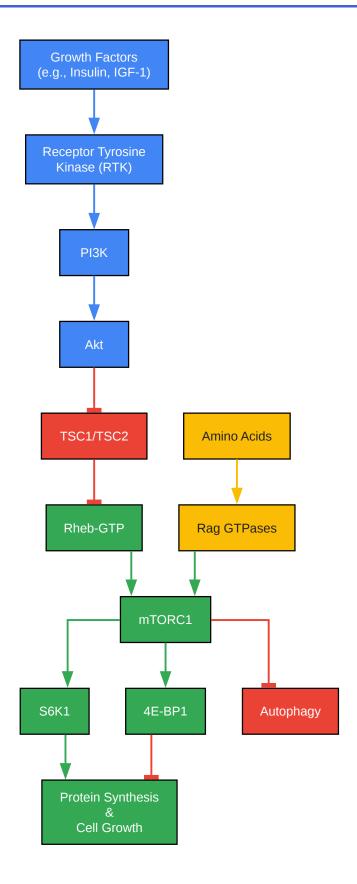
Table 2: Specificity of M084 Antibody

Species Reactivity	Predicted Molecular Weight	Observed Band Size
Human, Mouse, Rat	289 kDa	~289 kDa

Signaling Pathway

The mTOR signaling pathway is a complex network that governs cell growth and metabolism. Upstream signals such as growth factors and amino acids activate mTORC1, which in turn promotes protein synthesis by phosphorylating key substrates like S6K1 and 4E-BP1. Conversely, cellular stressors and low energy levels inhibit mTORC1 activity.





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Caption: The mTOR signaling pathway.



Experimental Protocols

A. Sample Preparation

- 1. Cell Lysate Preparation: a. Collect cultured cells by centrifugation. b. Wash the cell pellet once with ice-cold Phosphate Buffered Saline (PBS). c. Add 1 mL of ice-cold RIPA lysis buffer containing protease and phosphatase inhibitors per 10^7 cells. d. Incubate on ice for 30 minutes, vortexing occasionally. e. Centrifuge the lysate at 14,000 x g for 15 minutes at 4°C. f. Transfer the supernatant to a new pre-chilled tube and determine the protein concentration using a BCA protein assay.
- 2. Tissue Homogenate Preparation: a. Dissect the tissue of interest on ice and wash with ice-cold PBS. b. Weigh the tissue and add 5-10 volumes of ice-cold RIPA buffer with inhibitors. c. Homogenize the tissue using a mechanical homogenizer on ice. d. Follow steps 1.d through 1.f for the resulting homogenate.

B. SDS-PAGE and Protein Transfer

- Prepare protein samples by adding 5X Laemmli sample buffer and boiling for 5 minutes.
- Load 20-30 μg of protein per lane onto a 6% SDS-polyacrylamide gel.
- Run the gel at 100V until the dye front reaches the bottom of the gel.
- Transfer the separated proteins to a PVDF membrane using a wet or semi-dry transfer system. A standard wet transfer can be performed at 100V for 90 minutes at 4°C.

C. Immunoblotting

- Blocking: Block the membrane with 5% non-fat dry milk or 5% Bovine Serum Albumin (BSA) in Tris-Buffered Saline with 0.1% Tween-20 (TBST) for 1 hour at room temperature with gentle agitation.[5]
- Primary Antibody Incubation: Dilute the M084 antibody to a 1:1000 concentration in the blocking buffer. Incubate the membrane with the primary antibody solution overnight at 4°C with gentle agitation.[6][7]
- Washing: Wash the membrane three times for 10 minutes each with TBST.



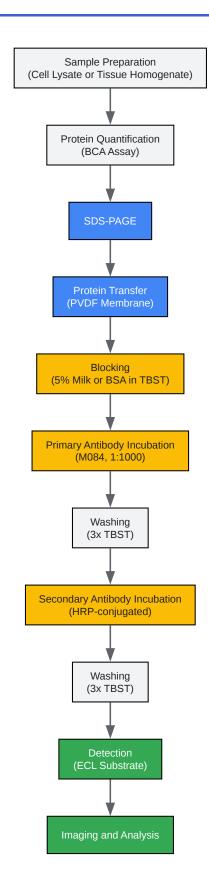
- Secondary Antibody Incubation: Dilute an HRP-conjugated secondary antibody (e.g., goat anti-rabbit IgG-HRP) in the blocking buffer according to the manufacturer's recommendations (typically 1:5000 to 1:10000). Incubate the membrane for 1 hour at room temperature with gentle agitation.[6][7]
- Final Washes: Wash the membrane three times for 10 minutes each with TBST.

D. Detection

- Prepare the enhanced chemiluminescence (ECL) substrate according to the manufacturer's instructions.
- Incubate the membrane with the ECL substrate for 1-5 minutes.
- Capture the chemiluminescent signal using a digital imaging system or by exposing the membrane to X-ray film.

Experimental Workflow





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Caption: Western Blot Workflow.



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